

Technical Guide: Safety and Handling of 2-cyano-N-(pyrimidin-2-yl)acetamide

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Compound of Interest

Compound Name: 2-cyano-N-(pyrimidin-2-yl)acetamide

Cat. No.: B3372397

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide and is based on available data for structurally similar compounds. A specific Safety Data Sheet (SDS) for **2-cyano-N-(pyrimidin-2-yl)acetamide** was not available at the time of publication. Users should exercise caution and handle this compound as potentially hazardous. All laboratory work should be conducted by trained personnel in a controlled environment.

Introduction

2-cyano-N-(pyrimidin-2-yl)acetamide belongs to the cyanoacetamide class of compounds, which are recognized as versatile building blocks in the synthesis of various heterocyclic compounds with potential biological and pharmaceutical activities.^{[1][2][3]} Derivatives of cyanoacetamide are explored for a range of applications, including their potential as anticancer, antifungal, and antibacterial agents.^{[1][2][4][5][6]} Given the reactive nature of the cyano and acetamide functional groups, it is crucial to understand the potential hazards and implement appropriate safety and handling precautions. This guide provides a summary of the inferred safety data and general handling protocols applicable to **2-cyano-N-(pyrimidin-2-yl)acetamide**, based on information available for analogous compounds such as 2-cyanoacetamide, 2-cyano-N-methylacetamide, and 2-cyano-N-(pyridin-2-yl)-acetamide.

Hazard Identification and Classification

Based on the hazard classifications of structurally related compounds, **2-cyano-N-(pyrimidin-2-yl)acetamide** should be treated as a hazardous substance. The primary hazards are expected to be acute toxicity if swallowed, skin irritation, serious eye irritation, and potential respiratory irritation.^{[7][8][9][10]}

Inferred GHS Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed. ^{[7][8][9]}
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation. ^{[7][8][9]}
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation. ^{[7][8][9]}
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation. ^{[7][8]}

Pictograms:

GHS07: Exclamation Mark

Signal Word:

Warning

Physical and Chemical Properties

While specific data for **2-cyano-N-(pyrimidin-2-yl)acetamide** is limited, data from the closely related 2-cyano-N-(pyridin-2-yl)-acetamide and the parent compound 2-cyanoacetamide can provide some insight.

Property	Inferred Value/Information
Molecular Formula	C ₇ H ₆ N ₄ O
Appearance	Likely a white to off-white or brown solid/powder. [11]
Melting Point	For the analogous 2-cyano-N-(pyridin-2-yl)-acetamide: 162-166 °C.[12]
Solubility	Likely soluble in water.[10]
Stability	Stable under normal laboratory conditions.[11] [13]

Safe Handling and Storage

Handling

- Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood.
[8][13][14] Ensure that eyewash stations and safety showers are readily accessible.[8]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[8][11]
 - Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.[11][14]
 - Respiratory Protection: If dusts are generated, use a NIOSH-approved respirator with a particulate filter.[11][14]
- General Hygiene: Avoid contact with skin, eyes, and clothing.[10][13] Do not breathe dust.
[13] Do not eat, drink, or smoke in the laboratory.[14] Wash hands thoroughly after handling.
[11][14]

Storage

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[8][11][13]
- Store locked up.

- Incompatible Materials: Strong oxidizing agents, strong acids, and strong bases.[8][13]

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[8][13]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing. Seek medical attention if irritation persists.[8][13]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[8][13]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[8][13]

Accidental Release and Fire-Fighting Measures

Accidental Release

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment. Avoid breathing dust and contact with the substance.[7][11][14]
- Environmental Precautions: Prevent entry into drains, sewers, or waterways.[7][11][14]
- Containment and Cleaning Up: Sweep up the spilled solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[8][11][14]

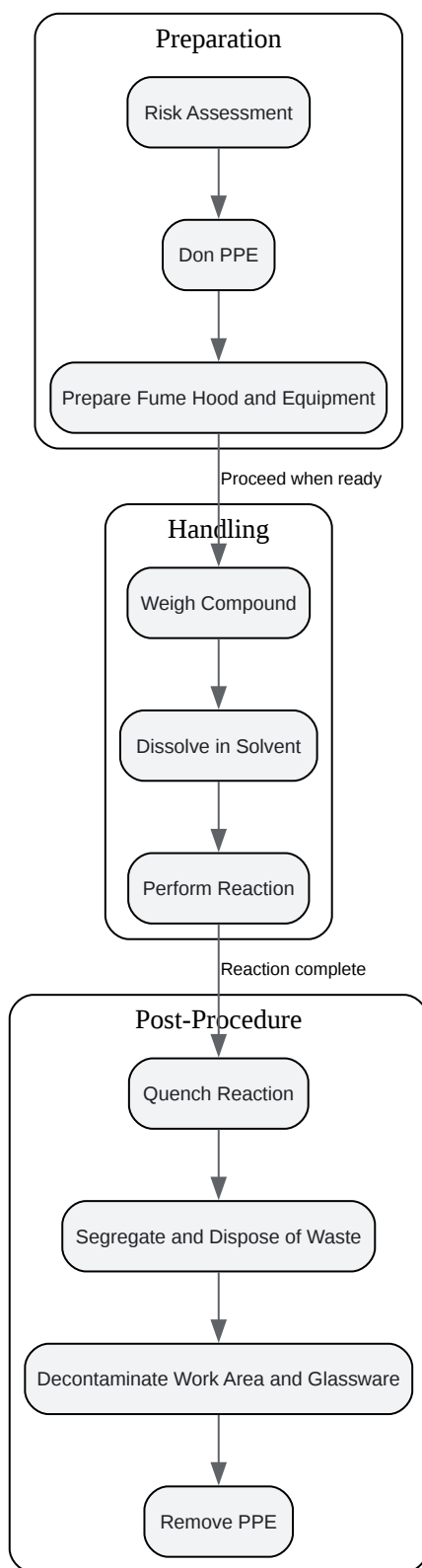
Fire-Fighting

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8][11]

- Hazardous Combustion Products: May include nitrogen oxides, carbon monoxide, carbon dioxide, and hydrogen cyanide.[8]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[8][11]

Experimental Protocols and Workflows

No specific experimental protocols for **2-cyano-N-(pyrimidin-2-yl)acetamide** were found in the literature. The following is a generalized workflow for handling this and similar chemical compounds in a laboratory setting.



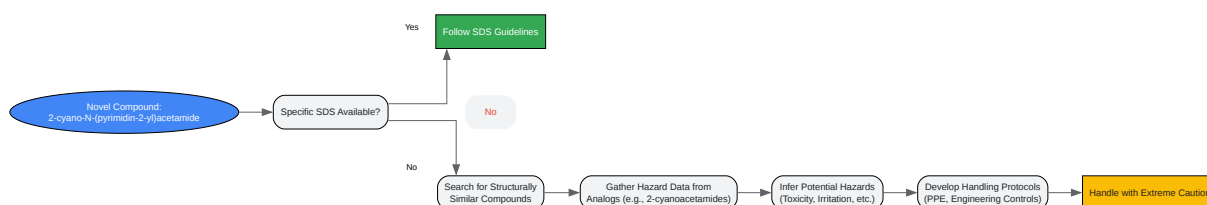
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A generalized workflow for the safe handling of chemical compounds.

Signaling Pathways

The provided search results did not contain information regarding specific signaling pathways associated with **2-cyano-N-(pyrimidin-2-yl)acetamide**. Research into the biological activity of cyanoacetamide derivatives is ongoing, with some studies exploring their potential as inhibitors of enzymes like Lysine Specific Demethylase 1 (LSD1) in the context of cancer therapy.[15] However, a definitive signaling pathway for this specific compound is not established in the available literature.

The diagram below illustrates a logical relationship for assessing the safety of a novel chemical compound where specific data is unavailable.



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A logical workflow for assessing the safety of a novel chemical.

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